

Application Notes and Protocols: Preparation of C.I. Vat Violet 1 Stock Solution

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Compound of Interest

Compound Name: C.I. Vat violet 1

Cat. No.: B1669113

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Introduction

C.I. Vat Violet 1 (C.I. 60010) is an anthraquinone-derived vat dye known for its excellent color fastness, making it a staple in the textile industry for dyeing cellulosic fibers like cotton and linen.[1][2][3] In a research context, its well-defined structure and stability make it a valuable model compound for studying dye-substrate interactions, molecular adsorption, and advanced material applications.[4]

Like all vat dyes, **C.I. Vat Violet 1** is insoluble in water.[4] To be used in solution-based applications, it must first be converted to its water-soluble "leuco" form through a chemical reduction process in an alkaline environment, a procedure known as "vatting".[5][6] This leuco form can then be re-oxidized to the insoluble pigment form.[5]

This document provides a detailed, standardized procedure for the preparation of a **C.I. Vat Violet 1** stock solution for laboratory and research purposes. It outlines the necessary reagents, safety precautions, and a step-by-step protocol for the vatting process to generate a consistent and usable solution.

Physicochemical and Safety Data

Proper handling and understanding of the compound's properties are critical for successful and safe experimentation.

Table 1: Physicochemical Properties of **C.I. Vat Violet 1**

Property	Value	Reference
C.I. Name	Vat Violet 1; 60010	[7]
CAS Number	1324-55-6	[4]
Molecular Formula	C ₃₄ H ₁₄ Cl ₂ O ₂	[3]
Molecular Weight	525.38 g/mol	[3]
Appearance	Purple-brown or blue-black powder	[3]
Solubility (Original Form)	Insoluble in water, ethanol, acetone. Slightly soluble in toluene, xylene, chloroform, nitrobenzene, pyridine.	[3]
Solubility (Leuco Form)	Soluble in aqueous alkaline solution.	[4][5]
Color in Solution	Leuco form is blue in alkaline solution; Original pigment is violet.	[3]

Table 2: Hazard Identification and Safety Precautions

Hazard	Description	Recommended Precautions	Reference
C.I. Vat Violet 1	May cause skin, eye, and respiratory irritation. Harmful if swallowed.	Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood or use a dust mask to avoid inhalation.	[8][9]
Sodium Hydroxide (NaOH)	Corrosive. Causes severe skin burns and eye damage.	Wear chemical-resistant gloves, safety goggles, and a face shield. Handle in a well-ventilated area or fume hood.	[8]
Sodium Hydrosulfite (Na ₂ S ₂ O ₄)	Harmful if swallowed. Self-heating; may catch fire. Can be irritating to skin, eyes, and respiratory system.	Store in a cool, dry place away from moisture and air. Wear gloves, goggles, and a dust mask when handling the powder. Ensure good ventilation.	[10][11][12]

Experimental Protocol: Preparation of 1% (w/v) Stock Solution

This protocol details the preparation of 100 mL of a 1% (10 mg/mL) **C.I. Vat Violet 1** stock solution in its reduced leuco form.

3.1 Materials and Equipment

- Reagents:
 - C.I. Vat Violet 1** powder (C.I. 60010)

- Sodium hydroxide (NaOH), pellets or solution (e.g., 5 M)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$), powder
- Deionized (DI) water, deoxygenated (prepared by boiling for 30 minutes and cooling under an inert gas like nitrogen or argon)
- Equipment:
 - 250 mL three-neck round-bottom flask
 - Magnetic stirrer and stir bar
 - Heating mantle or water bath
 - Thermometer or temperature probe
 - Graduated cylinders (10 mL, 100 mL)
 - Analytical balance
 - Spatulas and weighing boats
 - Inert gas supply (Nitrogen or Argon) with tubing
 - Septa for sealing flask necks
 - Airtight, amber glass storage bottle
 - Standard Personal Protective Equipment (PPE): Lab coat, safety goggles, chemical-resistant gloves.

3.2 Step-by-Step Procedure

The entire procedure should be performed in a well-ventilated chemical fume hood.

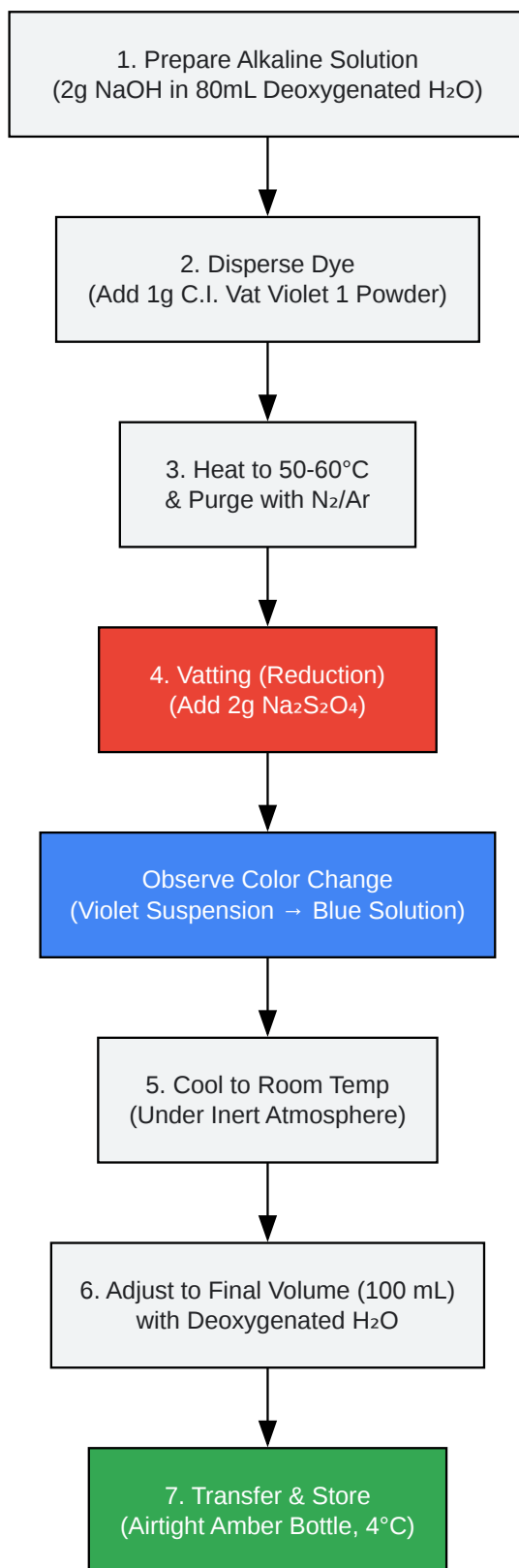
- Preparation of Alkaline Solution:

- Measure approximately 80 mL of deoxygenated DI water into the 250 mL round-bottom flask.
- Add a magnetic stir bar.
- Carefully add 2.0 g of sodium hydroxide (NaOH) pellets to the water while stirring to dissolve. Caution: The dissolution is exothermic. This creates an approximately 0.5 M NaOH solution.
- Allow the solution to cool to the target vatting temperature of 50-60°C.[13]
- Dispersion of the Dye:
 - On an analytical balance, weigh 1.0 g of **C.I. Vat Violet 1** powder.
 - Slowly add the dye powder to the stirring alkaline solution in the flask. The powder will not dissolve at this stage but will form a suspension.
- Vatting (Reduction):
 - Maintain the temperature of the dye suspension at 50-60°C using a heating mantle or water bath.[5]
 - Begin to gently purge the flask's headspace with an inert gas (nitrogen or argon) to prevent premature oxidation of the leuco dye by atmospheric oxygen.
 - Weigh 2.0 g of sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) powder.
 - Slowly add the sodium hydrosulfite to the heated dye suspension in small portions over 5-10 minutes.
 - Observe the color change. The violet suspension should transform into a clear, blue-colored solution as the insoluble dye is reduced to its soluble leuco form.[3]
 - Continue stirring at 50-60°C for an additional 15-20 minutes to ensure the reduction is complete.[1]
- Final Preparation and Storage:

- Turn off the heat and allow the solution to cool to room temperature under a positive pressure of inert gas.
- Once cool, carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the reaction flask with small amounts of deoxygenated DI water and add the rinsings to the volumetric flask to ensure a complete transfer.
- Bring the final volume to 100 mL with deoxygenated DI water.
- Quickly transfer the final stock solution to an airtight, amber glass bottle. Purge the headspace with inert gas before sealing tightly.
- Store the stock solution in a cool, dark place (refrigeration at 4°C is recommended for longer-term stability). The leuco form is sensitive to oxygen and light and will re-oxidize back to the insoluble violet pigment if not stored properly.

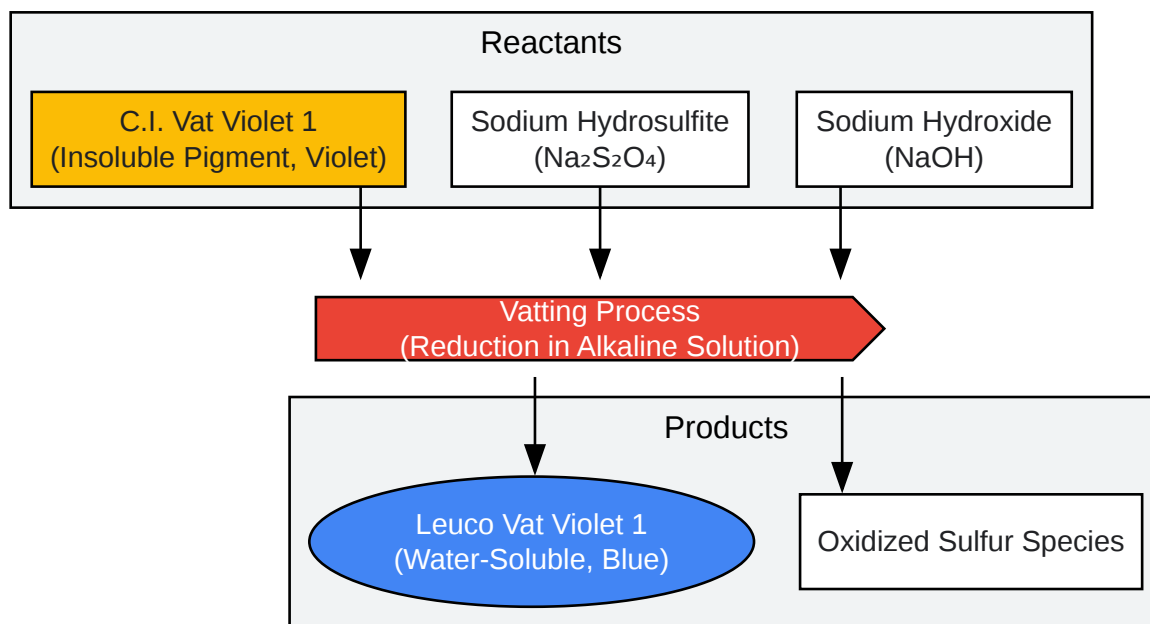
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the logical workflow of the preparation protocol.



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Caption: Experimental workflow for preparing **C.I. Vat Violet 1** leuco stock solution.



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References

- 1. akikdyechem.com [akikdyechem.com]
- 2. jagson.com [jagson.com]
- 3. chembk.com [chembk.com]
- 4. C.I. Vat violet 1 | 1324-55-6 | Benchchem [benchchem.com]
- 5. textilelearner.net [textilelearner.net]
- 6. textilestudycenter.com [textilestudycenter.com]
- 7. VAT VIOLET 1 (C.I. 60010) AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 8. safety of the caustic soda and hydro-sulphite used for tie-dyeing in Nigeria [pburch.net]
- 9. prochemicalanddye.com [prochemicalanddye.com]

- 10. The Role And Precautions of Sodium Hydrosulfite in Dyeing - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 11. edvotek.com [edvotek.com]
- 12. blog.ellistextiles.com [blog.ellistextiles.com]
- 13. textilecoach.net [textilecoach.net]
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